

Essential Safety and Operational Guide for Ethyl 2-bromovalerate

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Compound of Interest

Compound Name: Ethyl 2-bromovalerate

Cat. No.: B125136

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This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **Ethyl 2-bromovalerate**, tailored for researchers, scientists, and drug development professionals.

Hazard Identification and Immediate Precautions

Ethyl 2-bromovalerate is a combustible liquid that can cause skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2][3][4]} Some data indicates it may cause severe skin burns and eye damage.^[5] It is crucial to handle this chemical with appropriate caution in a well-ventilated area.

Signal Word: Warning^{[1][2]}

Key Hazards:

- Combustible liquid^{[1][2][3]}
- Causes skin irritation^{[1][2][3]}
- Causes serious eye irritation^{[1][2][3]}
- May cause respiratory irritation^{[1][2][3]}

Physical and Chemical Properties

A summary of the key quantitative data for **Ethyl 2-bromovalerate** is presented below.

Property	Value
Physical State	Liquid[1][2]
Appearance	Colorless[1][2]
Odor	Odorless[1][2]
Boiling Point	190 - 192 °C / 374 - 377.6 °F @ 760 mmHg[1][2]
Flash Point	77 °C / 170.6 °F[1][2]
Specific Gravity	1.220[1][2]
Vapor Density	7.21[1][2]
Molecular Formula	C7H13BrO2[3]
Molecular Weight	209.08 g/mol [6]

Personal Protective Equipment (PPE)

The following table summarizes the required and recommended personal protective equipment for handling **Ethyl 2-bromovalerate**.

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][4]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1][2] Gloves must be inspected prior to use and disposed of in accordance with good laboratory practices.[6]
Respiratory Protection	Under normal use conditions with adequate ventilation, no protective equipment is typically needed.[1][2] For nuisance exposures or higher-level protection, use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[6] Recommended respirator types include P95 (US) or P1 (EU EN 143) for nuisance exposures, and OV/AG/P99 (US) or ABEK-P2 (EU EN 143) for higher-level protection.[6]

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following experimental protocol is mandatory for the safe handling of **Ethyl 2-bromovalerate**.

Preparation:

- Ensure that an eyewash station and safety shower are in close proximity to the workstation.
[1]
- Work in a well-ventilated area, preferably within a chemical fume hood.[6]
- Don all required PPE as specified in the table above.

Handling:

- Wash hands thoroughly after handling.[1]
- Avoid contact with skin, eyes, and clothing.[3]
- Avoid breathing vapors or mists.[1]
- Keep the container tightly closed when not in use.[1][2][6]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][2][3]

In Case of Exposure:

- Inhalation: If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[1][2] If the person feels unwell, call a poison center or doctor.[2]
- Skin Contact: If on skin, wash with plenty of soap and water.[1][2] If skin irritation occurs, seek medical advice.[2]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes.[1][2] Remove contact lenses if present and easy to do. Continue rinsing.[1][2] If eye irritation persists, get medical advice.[2]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water.[6] Seek immediate medical assistance.[1]

Disposal Plan

Proper disposal of **Ethyl 2-bromovalerate** and any contaminated materials is critical to ensure safety and environmental compliance.

Waste Collection:

- Collect waste **Ethyl 2-bromovalerate** in a suitable, closed, and properly labeled container for disposal.[6]

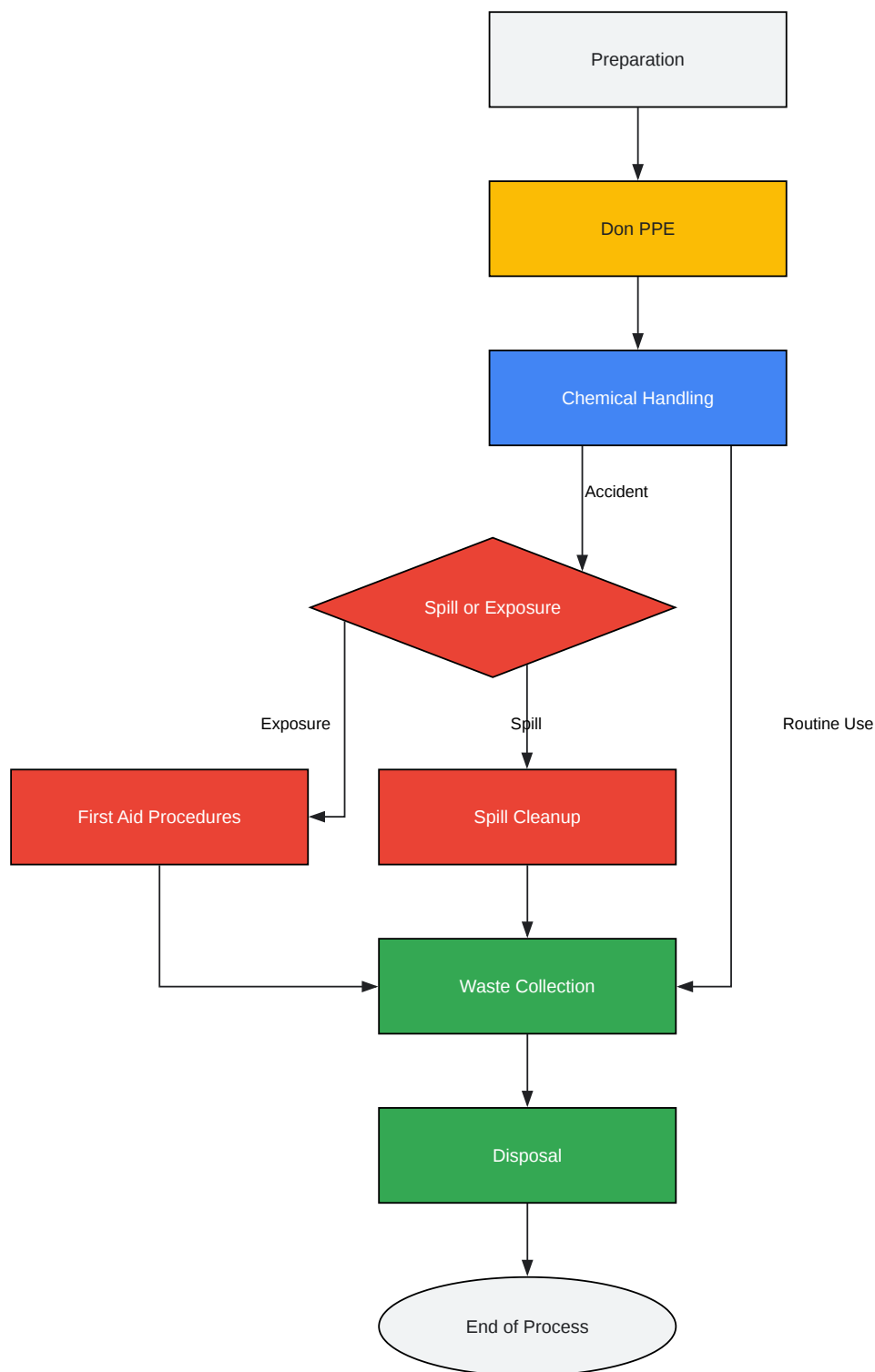
- Contaminated materials, including gloves and absorbent materials used for spills, should also be collected in a sealed container for disposal.

Disposal Method:

- Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)[\[2\]](#)
- Alternatively, the material can be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[6\]](#) Exercise extra care during ignition as the material is combustible.[\[6\]](#)
- Engage a licensed professional waste disposal service to dispose of this material.[\[6\]](#)
- Do not let the product enter drains.[\[6\]](#)

Workflow and Logical Relationships

The following diagram illustrates the standard workflow for handling and disposing of **Ethyl 2-bromovalerate**.



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Caption: Workflow for handling and disposal of **Ethyl 2-bromovalerate**.

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